

An In-depth Technical Guide to 4-Methylhexa-2,4-dienoic Acid

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Compound of Interest

Compound Name: 4-Methylhexa-2,4-dienoic acid

CAS No.: 69804-82-6

Cat. No.: B1352663

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The landscape of modern drug discovery is characterized by an unceasing quest for novel molecular scaffolds that possess unique biological activities. Among the myriad of structures, substituted polyenoic carboxylic acids represent a class of compounds with significant, yet not fully exploited, therapeutic potential. This guide focuses on a specific member of this class: **4-Methylhexa-2,4-dienoic acid**. While seemingly a simple molecule, its conjugated diene system and the presence of a methyl substituent offer intriguing possibilities for stereochemical diversity and biological interaction. This document serves as a comprehensive technical resource, providing an in-depth exploration of its chemical identity, synthesis, and potential applications in the pharmaceutical sciences, all grounded in established scientific principles.

Chemical Identity and Physicochemical Properties

4-Methylhexa-2,4-dienoic acid is an unsaturated carboxylic acid with the molecular formula $C_7H_{10}O_2$. The presence of two double bonds in conjugation, along with a methyl group on the diene backbone, gives rise to several stereoisomers. The Chemical Abstracts Service (CAS)

has assigned different numbers to the general structure and its specific isomers, which is crucial for unambiguous identification in research and development.

- CAS Number: 69804-82-6 (for the unspecified isomer)[[1](#)]
- CAS Number for (2E,4E)-isomer: 69805-55-6[[2](#)]

The geometry of the double bonds significantly influences the molecule's shape and, consequently, its biological activity. The (2E,4E)-isomer, with both double bonds in the trans configuration, is expected to be the most thermodynamically stable.

A summary of the key computed physicochemical properties for **4-Methylhexa-2,4-dienoic acid** is presented in the table below. These parameters are crucial for predicting its behavior in various biological and chemical systems, including solubility, membrane permeability, and potential for intermolecular interactions.

Property	Value	Source
Molecular Weight	126.15 g/mol	PubChem[3]
Molecular Formula	C ₇ H ₁₀ O ₂	PubChem[3]
XLogP3-AA	1.9	PubChem[3]
Hydrogen Bond Donor Count	1	PubChem[3]
Hydrogen Bond Acceptor Count	2	PubChem[3]
Rotatable Bond Count	2	PubChem[3]
Exact Mass	126.0681 g/mol	PubChem[3]
Topological Polar Surface Area	37.3 Å ²	PubChem[3]

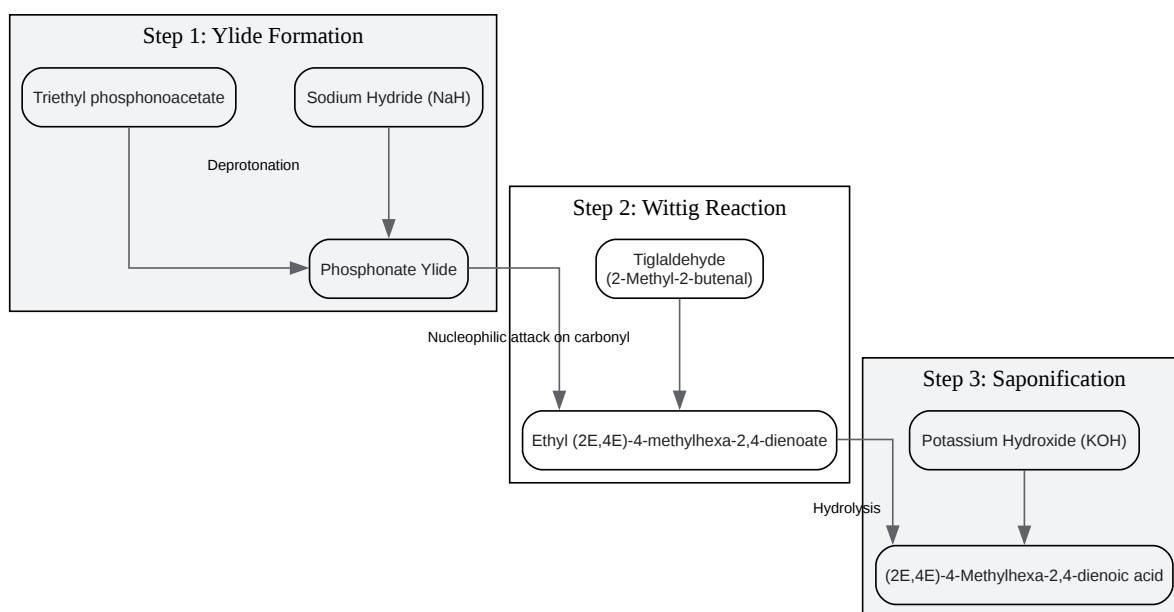
Synthesis of (2E,4E)-4-Methylhexa-2,4-dienoic Acid: A Stereoselective Approach

The synthesis of α,β -unsaturated carboxylic acids and their derivatives is a cornerstone of organic chemistry, with numerous established methodologies. For the stereoselective synthesis

of the (2E,4E)-isomer of **4-Methylhexa-2,4-dienoic acid**, the Wittig reaction and its modifications, such as the Horner-Wadsworth-Emmons reaction, are particularly powerful tools. These reactions allow for the formation of carbon-carbon double bonds with a high degree of control over the resulting stereochemistry.

Below is a proposed synthetic workflow for obtaining (2E,4E)-**4-Methylhexa-2,4-dienoic acid**, designed to provide a high yield of the desired stereoisomer.

Diagram of the Proposed Synthetic Workflow



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Caption: Proposed synthetic route for (2E,4E)-**4-Methylhexa-2,4-dienoic acid**.

Experimental Protocol: Synthesis of (2E,4E)-4-Methylhexa-2,4-dienoic Acid

This protocol is based on established Horner-Wadsworth-Emmons reaction procedures for the synthesis of α,β -unsaturated esters, followed by saponification.

Materials:

- Triethyl phosphonoacetate
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous Tetrahydrofuran (THF)
- Tiglaldehyde (2-Methyl-2-butenal)
- Potassium hydroxide (KOH)
- Methanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Hydrochloric acid (1 M)

Step 1: Generation of the Phosphonate Ylide

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add sodium hydride (1.2 equivalents) as a 60% dispersion in mineral oil.
- Wash the sodium hydride with anhydrous hexane under a nitrogen atmosphere to remove the mineral oil, and then carefully decant the hexane.

- Add anhydrous THF to the flask to create a slurry.
- Cool the slurry to 0 °C in an ice bath.
- Slowly add triethyl phosphonoacetate (1.2 equivalents) dropwise to the stirred slurry via the dropping funnel.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 1 hour to ensure complete formation of the ylide.

Step 2: Horner-Wadsworth-Emmons Reaction

- Cool the ylide solution back down to 0 °C.
- Add a solution of tigraldehyde (1.0 equivalent) in anhydrous THF dropwise to the ylide solution.
- After the addition is complete, allow the reaction mixture to stir at room temperature overnight.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude ethyl (2E,4E)-4-methylhexa-2,4-dienoate.
- Purify the crude ester by flash column chromatography on silica gel.

Step 3: Saponification to the Carboxylic Acid

- Dissolve the purified ester in a mixture of methanol and water.
- Add potassium hydroxide (3.0 equivalents) and heat the mixture to reflux for 4 hours.

- Cool the reaction mixture to room temperature and remove the methanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any unreacted ester.
- Acidify the aqueous layer to pH 2 with 1 M hydrochloric acid.
- Extract the acidified aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate under reduced pressure to yield (2E,4E)-**4-Methylhexa-2,4-dienoic acid** as a solid.
- Recrystallize from a suitable solvent system (e.g., hexane/ethyl acetate) to obtain the pure product.

Spectroscopic Characterization

Accurate structural elucidation is paramount in chemical research. While a dedicated publication with the complete spectral data for **4-Methylhexa-2,4-dienoic acid** was not identified in the conducted search, the expected spectroscopic features can be predicted based on the analysis of similar structures and fundamental principles of spectroscopy.

¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy:

The ¹H NMR spectrum is expected to be complex due to the presence of vinylic protons and their coupling. The key expected signals are:

- A doublet for the methyl group at C6.
- A singlet or a narrow quartet for the methyl group at C4.
- A series of multiplets in the vinylic region (δ 5.5-7.5 ppm) corresponding to the protons at C2, C3, and C5. The coupling constants will be indicative of the (E,E)-stereochemistry.
- A broad singlet for the carboxylic acid proton, typically in the region of δ 10-12 ppm.

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy:

The ^{13}C NMR spectrum should display seven distinct signals:

- A signal for the carboxylic acid carbonyl carbon ($\delta \sim 170$ ppm).
- Four signals in the vinylic region ($\delta \sim 120\text{-}150$ ppm) for the carbons of the diene system.
- Two signals in the aliphatic region for the two methyl groups.

IR (Infrared) Spectroscopy:

The IR spectrum will be characterized by:

- A broad O-H stretch from the carboxylic acid group ($\sim 2500\text{-}3300\text{ cm}^{-1}$).
- A strong C=O stretch from the carboxylic acid carbonyl group ($\sim 1700\text{ cm}^{-1}$).
- C=C stretching vibrations for the conjugated diene system ($\sim 1600\text{-}1650\text{ cm}^{-1}$).
- Out-of-plane C-H bending vibrations for the trans double bonds ($\sim 965\text{ cm}^{-1}$).

MS (Mass Spectrometry):

In the mass spectrum, the molecular ion peak $[\text{M}]^+$ would be observed at m/z 126. Key fragmentation patterns would likely involve the loss of a hydroxyl radical ($\bullet\text{OH}$), a carboxyl group ($\bullet\text{COOH}$), and cleavage of the hydrocarbon chain.

Relevance in Drug Development and Medicinal Chemistry

The 1,3-diene motif is a structural feature present in numerous natural products and biologically active molecules. This functional group can participate in various biological processes and serves as a versatile handle for further chemical modifications. The presence of a carboxylic acid group in **4-Methylhexa-2,4-dienoic acid** provides a key site for forming ionic interactions or covalent linkages with biological targets.

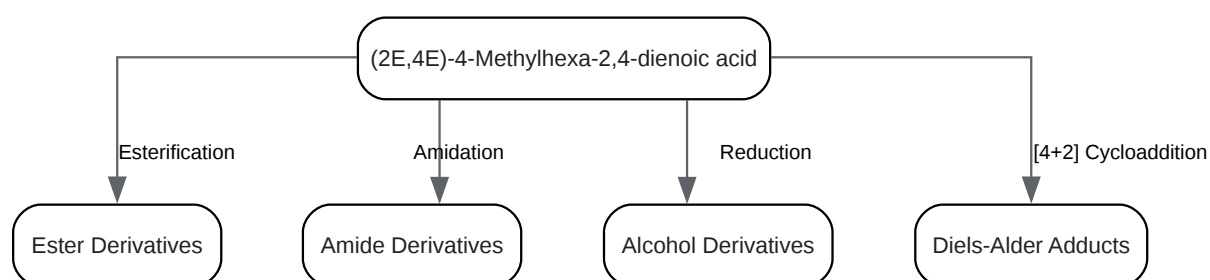
Potential as an Enzyme Inhibitor:

Substituted unsaturated carboxylic acids have been investigated as inhibitors of various enzymes. For instance, derivatives of dienoic acids have the potential to act as mechanism-based inhibitors or competitive inhibitors for enzymes involved in fatty acid metabolism or other metabolic pathways. The conjugated diene system can also play a role in interacting with enzyme active sites through π - π stacking or other non-covalent interactions.

Scaffold for Library Synthesis:

4-Methylhexa-2,4-dienoic acid can serve as a valuable starting material for the synthesis of compound libraries for high-throughput screening. The carboxylic acid functionality can be readily converted to a variety of other functional groups, such as esters, amides, and alcohols, allowing for the rapid generation of a diverse set of molecules. The diene system can also be functionalized through various reactions, including Diels-Alder cycloadditions, to create more complex molecular architectures.

Diagram of Potential Derivatization Pathways



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Caption: Potential derivatization pathways for drug discovery applications.

Conclusion

4-Methylhexa-2,4-dienoic acid, while a relatively simple molecule, presents a platform for further investigation in the field of medicinal chemistry and drug development. Its stereoisomeric possibilities, coupled with the reactivity of its conjugated diene and carboxylic acid functionalities, make it an attractive target for synthesis and biological evaluation. This technical guide has provided a comprehensive overview of its chemical identity, a plausible and detailed synthetic protocol, predicted spectroscopic characteristics, and a discussion of its

potential relevance in the pharmaceutical sciences. Further research into the synthesis of its various stereoisomers and a thorough investigation of their biological activities are warranted to fully unlock the potential of this intriguing molecule.

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